

Personal protective equipment for handling Relamorelin tfa

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Compound of Interest

Compound Name: Relamorelin tfa

Cat. No.: B10828215

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Essential Safety and Handling Guide for Relamorelin TFA

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of Relamorelin trifluoroacetate (TFA). The following procedures and recommendations are designed to ensure the safety of laboratory personnel and to maintain the integrity of the product. Relamorelin is a potent synthetic pentapeptide ghrelin analogue, and as with many biologically active peptides, it requires careful handling to minimize occupational exposure.

Hazard Identification and Classification

Relamorelin TFA is classified with the following hazards according to available Safety Data Sheets (SDS):

- Acute Oral Toxicity: Harmful if swallowed.
- Skin Corrosion/Irritation: Causes skin irritation.
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.
- Respiratory Tract Irritation: May cause respiratory irritation.

Due to its high potency as a ghrelin receptor agonist, **Relamorelin TFA** should be handled as a potent pharmaceutical compound.

Quantitative Data Summary

While a specific Occupational Exposure Limit (OEL) has not been established for **Relamorelin TFA**, an Occupational Exposure Band (OEB) can be assigned based on its characteristics as a potent peptide. For novel peptides with limited toxicological data, a conservative approach is recommended.

Parameter	Value/Band	Notes and Recommendations
Chemical Formula	C ₄₅ H ₅₁ F ₃ N ₈ O ₇ S	
Molecular Weight	905.00 g/mol	
CAS Number	2863659-22-5	
Recommended Occupational Exposure Band (OEB)	OEB 4	1-10 µg/m ³ (8-hour TWA). This is a default assignment for a potent compound with a novel mechanism of action where limited toxicological data is available. [1] This necessitates the use of containment strategies.
Trifluoroacetic Acid (TFA) Toxicity	Low	While the peptide itself is potent, the TFA salt is of lower toxicological concern. However, TFA is a strong acid and can cause skin and eye irritation. [2] [3]

Personal Protective Equipment (PPE) and Engineering Controls

Based on the OEB 4 classification, the following engineering controls and PPE are mandatory to minimize exposure.

Engineering Controls

- Primary Containment: All handling of powdered (lyophilized) **Relamorelin TFA**, including weighing and reconstituting, must be performed in a containment device such as a ventilated laminar flow enclosure, a fume hood with HEPA filtration, or a glove box.
- Ventilation: The laboratory should have a single-pass air system (no air recirculation) with adequate air changes per hour.
- Access Control: Access to areas where **Relamorelin TFA** is handled should be restricted to trained personnel.

Personal Protective Equipment (PPE)

PPE Item	Specification	Rationale
Gloves	Double-gloving with nitrile gloves.	Prevents skin contact. Change gloves immediately if contaminated.
Eye Protection	Chemical splash goggles or safety glasses with side shields.	Protects eyes from dust particles and splashes.
Lab Coat	Disposable, back-fastening lab coat or suit.	Protects skin and clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or higher) may be required for certain operations, such as cleaning up spills or when primary containment is not available. A risk assessment should be performed.	Prevents inhalation of the powdered peptide.
Face Shield	Recommended when there is a risk of splashes.	Provides an additional layer of protection for the face.

Diagram of PPE Selection Workflow

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